

Unraveling Cellular Responses to Elaidic Acid: A Lipidomics Approach

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Compound of Interest

Compound Name: *Elaidic Acid*

Cat. No.: *B191154*

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

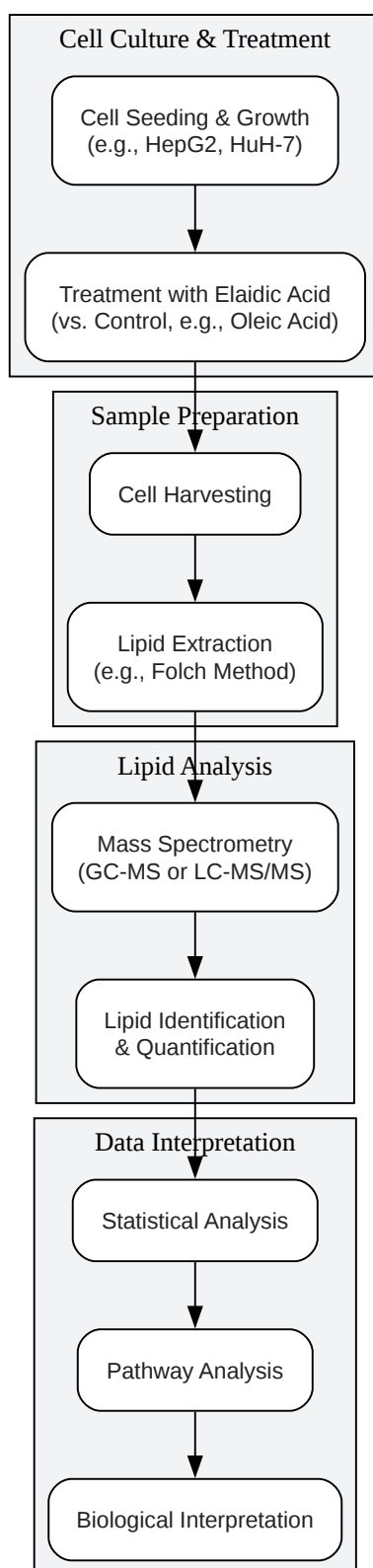
Introduction

Elaidic acid, the primary trans fatty acid found in partially hydrogenated vegetable oils, has been linked to adverse health effects, particularly cardiovascular disease.^{[1][2][3]}

Understanding the cellular mechanisms underlying these effects is crucial for developing preventative and therapeutic strategies. Lipidomics, the large-scale study of cellular lipids, offers a powerful tool to investigate how **elaidic acid** alters lipid metabolism and cellular signaling. This application note provides a detailed overview and experimental protocols for a lipidomics-based investigation of the cellular response to **elaidic acid** treatment.

Experimental Workflow

The overall experimental workflow for studying the cellular response to **elaidic acid** using a lipidomics approach is depicted below. This process involves cell culture and treatment, lipid extraction, lipid analysis by mass spectrometry, and subsequent data analysis to identify changes in lipid profiles and affected signaling pathways.



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Caption: Experimental workflow for lipidomic analysis.

Quantitative Data Summary

Treatment of hepatic cell lines like HepG2 and HuH-7 with **elaidic acid** leads to significant alterations in lipid metabolism. The following tables summarize the key quantitative changes observed in these studies.

Table 1: Effect of **Elaidic Acid** on Cholesterol Synthesis Pathway Enzymes in HepG2 Cells

Gene/Protein	Fold Change (Elaidic Acid vs. Oleic Acid)	Method	Reference
HMGCR	2.9	GEMA	[2]
ACLY	1.5 - 4.1	GEMA/SILAC	[2]
DLAT	1.5 - 4.1	GEMA/SILAC	[2]
Other enzymes (16 total)	1.5 - 4.1	GEMA/SILAC	[2]

GEMA: Gene Expression Microarray Analysis; SILAC: Stable Isotope Labeling by Amino Acids in Cell Culture

Table 2: Impact of **Elaidic Acid** on Lipogenic Gene Expression and SREBP-1c Activity

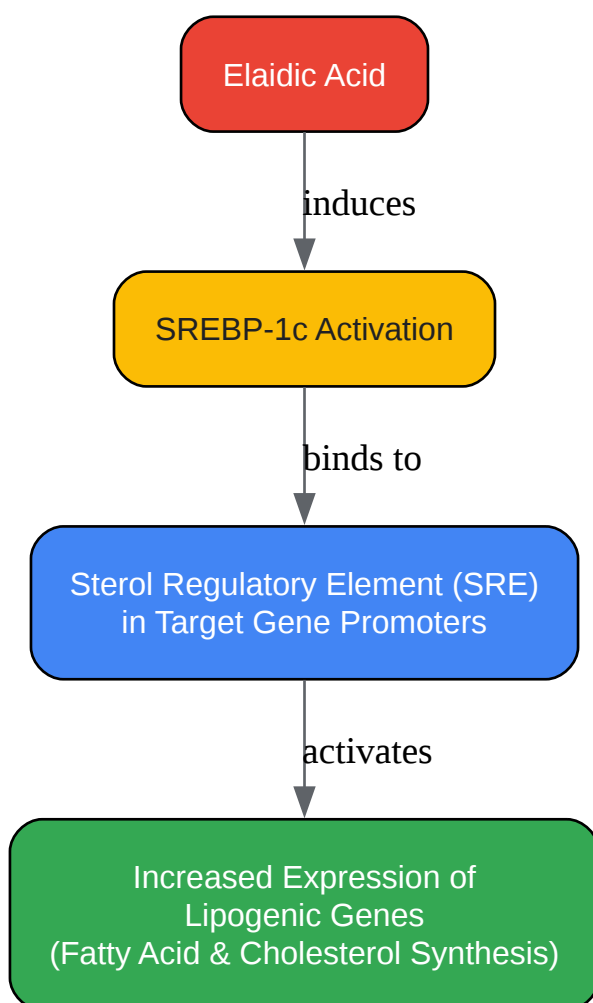
Gene/Parameter	Effect of Elaidic Acid	Cell Line	Reference
SRE-luciferase activity	Potently induced	HEK293	[4]
SREBP-1c mRNA	Increased	HuH-7	[4]
Mature SREBP-1 protein	No inhibitory effect	HuH-7	[4]
Lipogenic genes	Increased expression	HuH-7	[4]

Key Signaling Pathways Affected by Elaidic Acid

Elaidic acid has been shown to modulate several key signaling pathways involved in lipid metabolism and cellular stress.

SREBP-1c Mediated Lipogenesis

Elaidic acid promotes hepatic lipogenesis by activating the Sterol Regulatory Element-Binding Protein-1c (SREBP-1c) pathway.[4] This leads to an increased expression of genes involved in fatty acid and cholesterol synthesis.

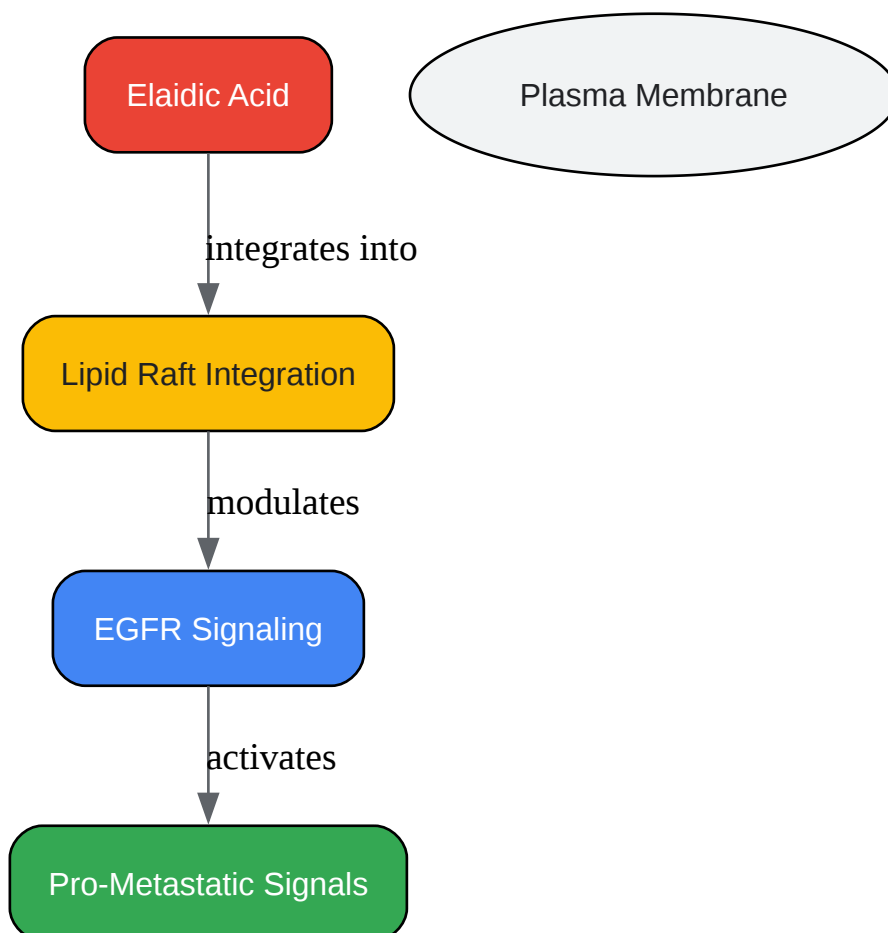


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Caption: **Elaidic acid**-induced SREBP-1c signaling.

Lipid Raft-Associated EGFR Signaling

In colorectal cancer cells, **elaidic acid** integrates into lipid rafts within the plasma membrane, which can affect the signaling of the Epidermal Growth Factor Receptor (EGFR).[5] This interaction can promote pro-metastatic signals.



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